

Comparative Guide: Histamine Bisphosphate Monohydrate (USP vs. EP Grade)

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Compound of Interest

Compound Name: *Histamine bisphosphate monohydrate*

CAS No.: *23297-93-0; 51-74-1*

Cat. No.: *B2372502*

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Executive Summary

In the development of bronchial challenge diagnostics and positive controls for allergy testing, the choice between United States Pharmacopeia (USP) and European Pharmacopoeia (EP) grade Histamine Bisphosphate is more than a regulatory box-ticking exercise. It is a decision that impacts assay sensitivity, solution stability, and global compliance.

While both grades represent high-purity Histamine Phosphate (

), the EP grade (Ph. Eur. 0144) generally imposes stricter controls on "Related Substances" (organic impurities) and a tighter lower limit on assay purity (98.5% vs. 98.0%). Conversely, the USP grade is harmonized for global interchangeability but historically relies on different identification protocols.

Core Recommendation:

- Choose EP Grade for analytical method development (HPLC) and when developing novel formulations where impurity profiling is critical for stability data.

- Choose USP Grade for routine clinical reagent preparation (e.g., Methacholine/Histamine challenge) intended for the US market, provided the "Loss on Drying" is strictly accounted for during weighing.

Chemical Identity & Structural Basis

Before analyzing the pharmacopeial differences, it is critical to establish the chemical baseline. Both grades refer to the bisphosphate salt, which is preferred over the dihydrochloride salt for its stability in aqueous solution.

- Chemical Name: 1H-Imidazole-4-ethanamine, phosphate (1:2)[1][2][3]
- Formula:

(Anhydrous basis)
- Molecular Weight: 307.14 g/mol [1][3]
- CAS Number: 51-74-1[1]

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Critical Note on Hydration: Commercial Histamine Bisphosphate is often supplied as the Monohydrate. However, both USP and EP specifications calculate potency on a dried basis. Failure to correct for moisture content (approx. 3.0 - 5.0%) during solution preparation will result in a ~4% under-dosing error, significantly affecting

values in asthma diagnosis.

Specification Comparison: USP vs. EP

The following data compares the monograph requirements. Note the tighter assay window for EP.

Parameter	USP Grade (Histamine Phosphate)	EP Grade (Histamine Phosphate 0144)	Scientific Implication
Assay (Dried Basis)	98.0% – 101.0%	98.5% – 101.0%	EP guarantees slightly higher minimum potency, reducing lot-to-lot variance in critical threshold testing.
Appearance	Colorless crystals / white powder	Colorless crystals / white powder	Visual inspection for oxidation (yellowing).
Solubility	Freely soluble in water	Freely soluble in water	High solubility is essential for preparing high-concentration stock solutions (e.g., 10 mg/mL).
pH (Solution)	3.0 – 6.0	3.0 – 6.0	Acidic nature of the phosphate salt aids stability; unbuffered solutions may sting upon injection/prick.
Loss on Drying (LOD)	NMT 3.0% (105°C, 2h)	NMT 3.0% - 5.0% (Context dependent)	Critical: Must be measured per batch to calculate the "As Is" weight for accurate molarity.
Identification	IR, HPLC, Sulfate/Phosphate ppt	IR, HPLC, Specific Optical Rotation	USP traditionally used colorimetric (sulfanilic acid); modern monographs harmonize on IR/HPLC.

Related Substances	Meets requirements (HPLC/TLC)	Stringent HPLC Limits	EP is historically more rigorous on specific impurity quantification (e.g., Histidine carryover).
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Impact on Experimental Applications

Bronchial Challenge Testing (Asthma Diagnosis)

In bronchial provocation, the metric of interest is the

(Provocative Concentration causing a 20% fall in FEV1).^[4]^[5]

- The Risk: Using a lower-purity grade or failing to correct for the USP/EP "Dried Basis" calculation can shift the

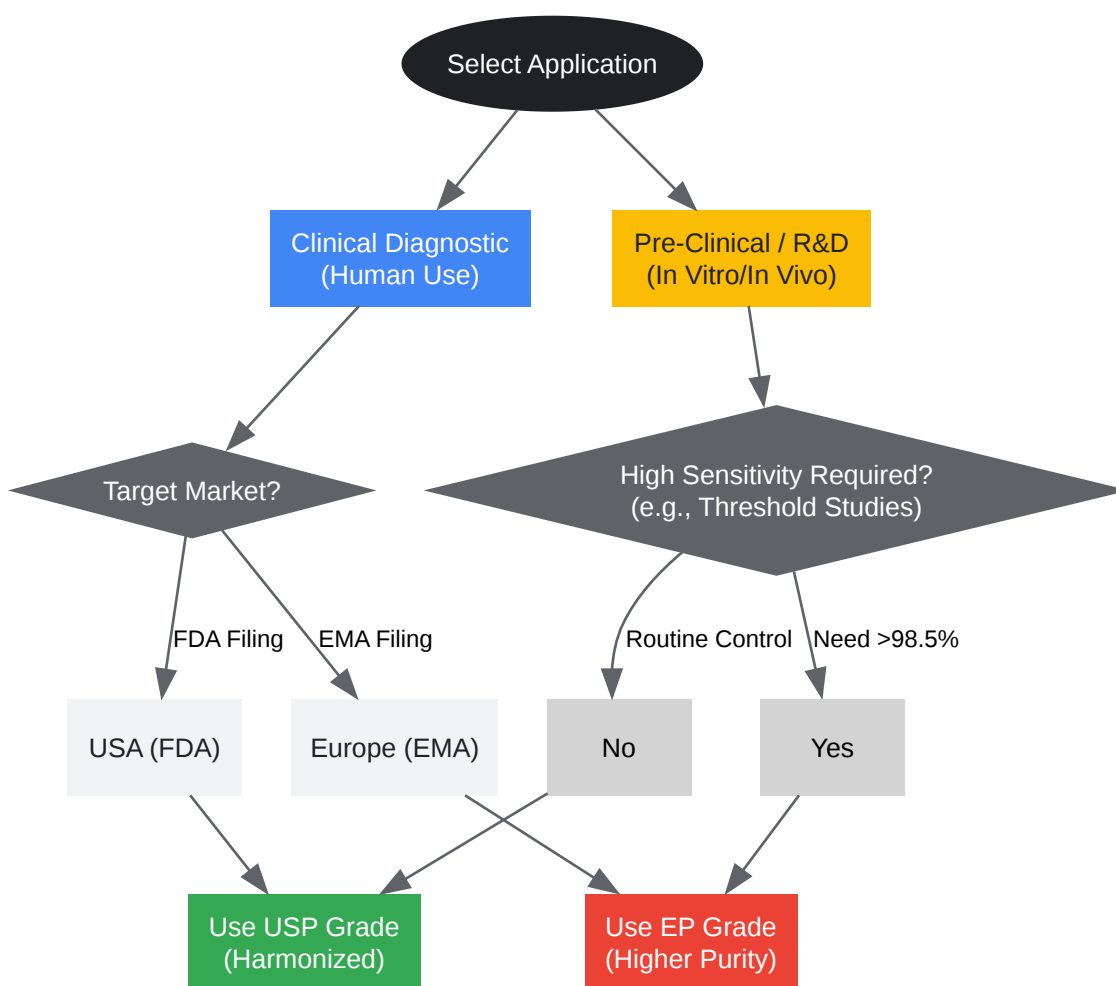
artificially high (false negative for asthma).
- Recommendation: Use EP grade for establishing reference standards due to the tighter assay limit (98.5%), ensuring the concentration curve is accurate.

Skin Prick Testing (SPT)

- The Risk: Impurities (degradation products like imidazole acetaldehyde) can cause non-specific irritation, mimicking a positive allergic reaction (wheal/flare).
- Recommendation: EP grade's stringent "Related Substances" test minimizes the risk of false positives caused by chemical irritants rather than IgE-mediated histamine release.

Decision Framework (Visualized)

The following decision tree assists in selecting the appropriate grade based on your specific phase of research or product development.



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Figure 1: Decision logic for selecting Histamine Bisphosphate grade based on regulatory and experimental needs.

Experimental Validation: HPLC Protocol

When validating raw material (RM) quality, rely on Ion-Pair Reversed-Phase HPLC. Histamine is highly polar and retains poorly on standard C18 columns without an ion-pairing agent.

Method Overview

This protocol satisfies the rigorous identification and assay requirements for both USP and EP.

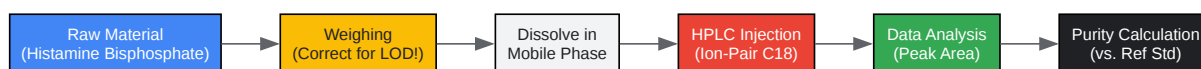
- Column: C18 (L1),

mm, 5 μ m packing.

- Mobile Phase: Buffer / Acetonitrile (80:20 v/v).
 - Buffer Composition:

g Sodium Octanesulfonate (Ion-Pair Reagent) +
g
in 1000 mL water. Adjust pH to 3.0 with Phosphoric Acid.
- Flow Rate: 1.0 - 1.2 mL/min.
- Detection: UV at 210 nm (Histamine has low UV absorption; purity of mobile phase is critical).
- Injection Volume: 20 μ L.
- Temperature: 30°C.

Validation Workflow



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Figure 2: Analytical workflow for validating Histamine Bisphosphate purity.

System Suitability Criteria

To ensure the data is trustworthy (E-E-A-T principle of accuracy):

- Tailing Factor: NMT 2.0 (Histamine peaks often tail due to silanol interactions; ion-pairing mitigates this).
- RSD (Replicates): NMT 2.0% for 5 replicate injections.

- Resolution: NLT 2.0 between Histamine and any degradation peaks (e.g., Histidine).

Handling and Stability

- Hygroscopicity: Histamine Bisphosphate is moderately hygroscopic.
 - Protocol: Store in a desiccator. Do not leave the container open. Weigh quickly.
- Light Sensitivity: Protect from light. Oxidation leads to yellow discoloration.
- Solution Stability: Aqueous solutions are stable at 2-8°C for short periods, but for long-term storage, freeze aliquots at -20°C. Avoid repeated freeze-thaw cycles.

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